

# Diquat Dibromide Hydrate: A Technical Guide to its Mechanism of Action in Plants

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## Compound of Interest

Compound Name: *Diquat dibromide hydrate*

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## Abstract

Diquat dibromide, a non-selective contact herbicide, exerts its potent phytotoxic effects through a rapid, light-dependent mechanism centered on the disruption of photosynthesis. This technical guide provides an in-depth exploration of the molecular processes initiated by diquat in plants. It details the interception of the photosynthetic electron transport chain at Photosystem I, the subsequent generation of highly reactive oxygen species (ROS), and the ensuing cascade of cellular damage leading to rapid tissue necrosis. This document summarizes key quantitative data, provides detailed experimental protocols for assessing diquat's effects, and utilizes graphical representations to illustrate the core mechanisms and experimental workflows.

## Introduction

Diquat dibromide (1,1'-ethylene-2,2'-bipyridyldiylium dibromide) is a quaternary ammonium compound widely used in agriculture for weed control and as a pre-harvest desiccant.<sup>[1]</sup> Its efficacy lies in its ability to cause rapid desiccation and death of contacted plant tissue.<sup>[1][2]</sup> The herbicidal activity of diquat is intrinsically linked to the process of photosynthesis, requiring light to initiate its toxic effects.<sup>[2][3]</sup> This guide delves into the intricate biochemical and cellular events that define the mechanism of action of diquat in plants.

# Core Mechanism of Action: Disruption of Photosystem I and Oxidative Stress

The primary mode of action of diquat is the interception of electrons within Photosystem I (PSI) of the photosynthetic electron transport chain, leading to a cascade of oxidative events.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Interaction with Photosystem I

Under normal photosynthetic conditions, light energy excites electrons in PSI, which are then transferred to ferredoxin. Ferredoxin, in turn, reduces NADP<sup>+</sup> to NADPH, a crucial molecule for carbon fixation and other anabolic processes.[\[6\]](#)[\[7\]](#)

Diquat, due to its redox potential of -349 mV, acts as an efficient electron acceptor from ferredoxin, outcompeting NADP<sup>+</sup>.[\[10\]](#) The diquat dication (DQ<sup>2+</sup>) is reduced by one electron to form a stable, green-colored radical cation (DQ<sup>•+</sup>).[\[9\]](#)[\[10\]](#)

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